

Introduction: A Proactive Approach to the Safety of a Novel Research Compound

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Compound of Interest

Compound Name:	2,5-dichloro-[1,3]thiazolo[5,4-b]pyridine
CAS No.:	857970-66-2
Cat. No.:	B2378761

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2,5-dichloro-[1]thiazolo[5,4-b]pyridine is a halogenated heterocyclic compound of significant interest to researchers in medicinal chemistry and drug development. Its scaffold is a key component in the synthesis of various kinase inhibitors, including those targeting c-KIT, making it a valuable intermediate for developing novel therapeutics.[2] As with any novel or specialized research chemical, a comprehensive understanding of its potential hazards is paramount to ensuring the safety of laboratory personnel.

While a specific, supplier-issued Safety Data Sheet (SDS) for 2,5-dichloro-[1]thiazolo[5,4-b]pyridine (CAS No. 857970-66-2) is not consistently available across major distributors, a robust safety profile can be constructed through a careful analysis of its chemical properties and data from structurally analogous compounds. This guide synthesizes available data with established chemical safety principles to provide researchers, scientists, and drug development professionals with a practical and in-depth framework for its safe handling, storage, and disposal. Our approach is grounded in the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals and leverages data from close analogs like 2,5-dichloropyridine and 2-chloro-[1]thiazolo[5,4-b]pyridine to establish a reliable safety paradigm.

Section 1: Hazard Identification and Probable GHS Classification

The primary step in safe handling is understanding the intrinsic hazards of the material. Based on the GHS classifications of close structural analogs, a presumptive classification for 2,5-dichloro-[1]thiazolo[5,4-b]pyridine can be established. Both 2,5-dichloropyridine[3] and 2-chloro-[1]thiazolo[5,4-b]pyridine[4] exhibit similar hazard profiles, lending high confidence to this assessment.

Probable GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[3][4]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[3][4]
- Serious Eye Damage/Eye Irritation (Category 2/2A): Causes serious eye irritation.[3][4]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[3][4]

These classifications necessitate the use of specific GHS pictograms on all labels for this compound, providing an immediate visual warning of the potential hazards.

GHS Pictograms and Associated Hazards.

The signal word "Warning" is appropriate for this combination of hazard categories.[3] A summary of the corresponding hazard (H) and precautionary (P) statements is crucial for day-to-day lab work.

Statement Type	Code	Statement Text
Hazard	H302	Harmful if swallowed.[3][4]
H315	Causes skin irritation.[3][4]	
H319	Causes serious eye irritation. [3][4]	
H335	May cause respiratory irritation.[3][4]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
P264	Wash skin thoroughly after handling.[3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]	
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[3]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	

Section 2: Understanding the Physicochemical Landscape

The physical and chemical properties of a substance are deterministic of its behavior under laboratory conditions and inform the necessary engineering controls and handling procedures.

For instance, the compound's solid-state and low vapor pressure suggest that the primary exposure risk during handling is the inhalation of airborne dust rather than vapors at room temperature.[1]

Property	Value	Implication for Safe Handling
Molecular Formula	C ₆ H ₂ Cl ₂ N ₂ S	-
Molecular Weight	205.06 g/mol	-
Appearance	Likely a solid (based on analogs)	Handle in a manner that avoids dust generation.
Density	1.7 g/cm ³	[1]
Boiling Point	295.2 °C at 760 mmHg	[1]
Flash Point	132.3 °C	[1]
Vapor Pressure	0.0 mmHg at 25 °C	[1]
Stability	Stable under normal conditions.	[3]
Hazardous Decomposition	Combustion may produce toxic fumes of carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and hydrogen chloride gas.[3]	Use appropriate respiratory protection during fire-fighting.

Section 3: Protocols for Safe Handling, Storage, and Personal Protection

A systematic approach to handling minimizes exposure and mitigates risk. The following protocols are based on the compound's hazard profile and physical properties.

Engineering Controls: The First Line of Defense

The causality behind using specific engineering controls is to contain the chemical at the source, preventing it from entering the general laboratory environment.

- **Chemical Fume Hood:** All weighing and transfers of solid 2,5-dichloro-[1]thiazolo[5,4-b]pyridine must be performed inside a certified chemical fume hood. This is critical to contain any airborne dust, protecting the user from respiratory irritation as dictated by its STOT SE 3 classification.[3][4]
- **Ventilation:** Ensure the laboratory is well-ventilated to dilute any fugitive emissions.[5]

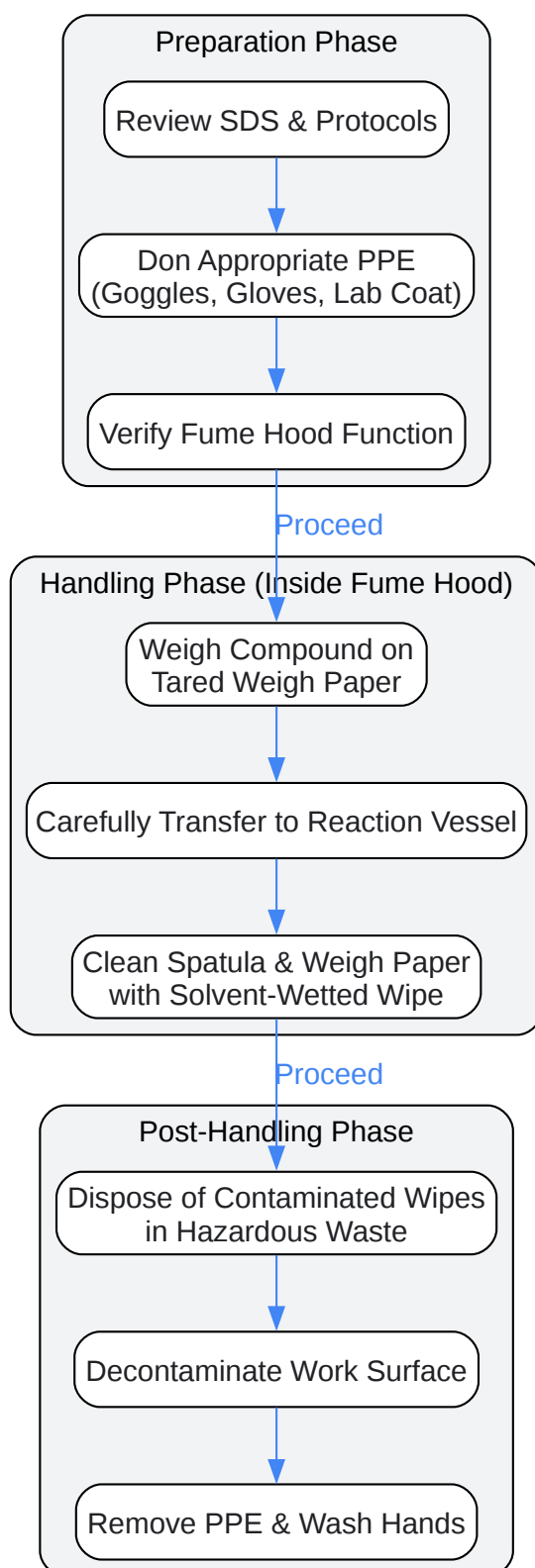
Personal Protective Equipment (PPE): The Essential Barrier

PPE is not a substitute for good engineering controls but is a mandatory final barrier between the researcher and the chemical.

- **Eye Protection:** Chemical safety goggles that form a seal around the eyes are required. Standard safety glasses are insufficient as they do not protect from dust. This is mandated by the Category 2A classification for serious eye irritation.[3][4]
- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile, and inspect them before each use. Change gloves immediately if contamination is suspected. The rationale is the compound's classification as a Category 2 skin irritant.[3][4]
- **Body Protection:** A fully buttoned laboratory coat must be worn. For larger quantities, a chemical-resistant apron may be advisable.
- **Respiratory Protection:** Under normal handling conditions within a fume hood, respiratory protection is not typically required. However, if there is a potential for significant dust generation (e.g., during a spill cleanup outside of a hood), a NIOSH-approved respirator with a particulate filter (e.g., N95) is necessary.

Workflow for Handling Chemical Powders

The following workflow illustrates a self-validating system for safely handling potent or hazardous chemical powders.



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Systematic Workflow for Handling Hazardous Solids.

Storage Requirements

- Container: Keep the container tightly closed and properly labeled with the chemical name and GHS pictograms.[3]
- Location: Store in a cool, dry, and well-ventilated area.[3]
- Compatibility: Store away from incompatible materials, particularly strong oxidizing agents.[3]
- Security: For potent compounds, it is good practice to store them in a locked cabinet or a controlled-access area.[3]

Section 4: Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental exposure or release.

First-Aid Measures

These steps are based on the expected effects from analog compounds.[3][6]

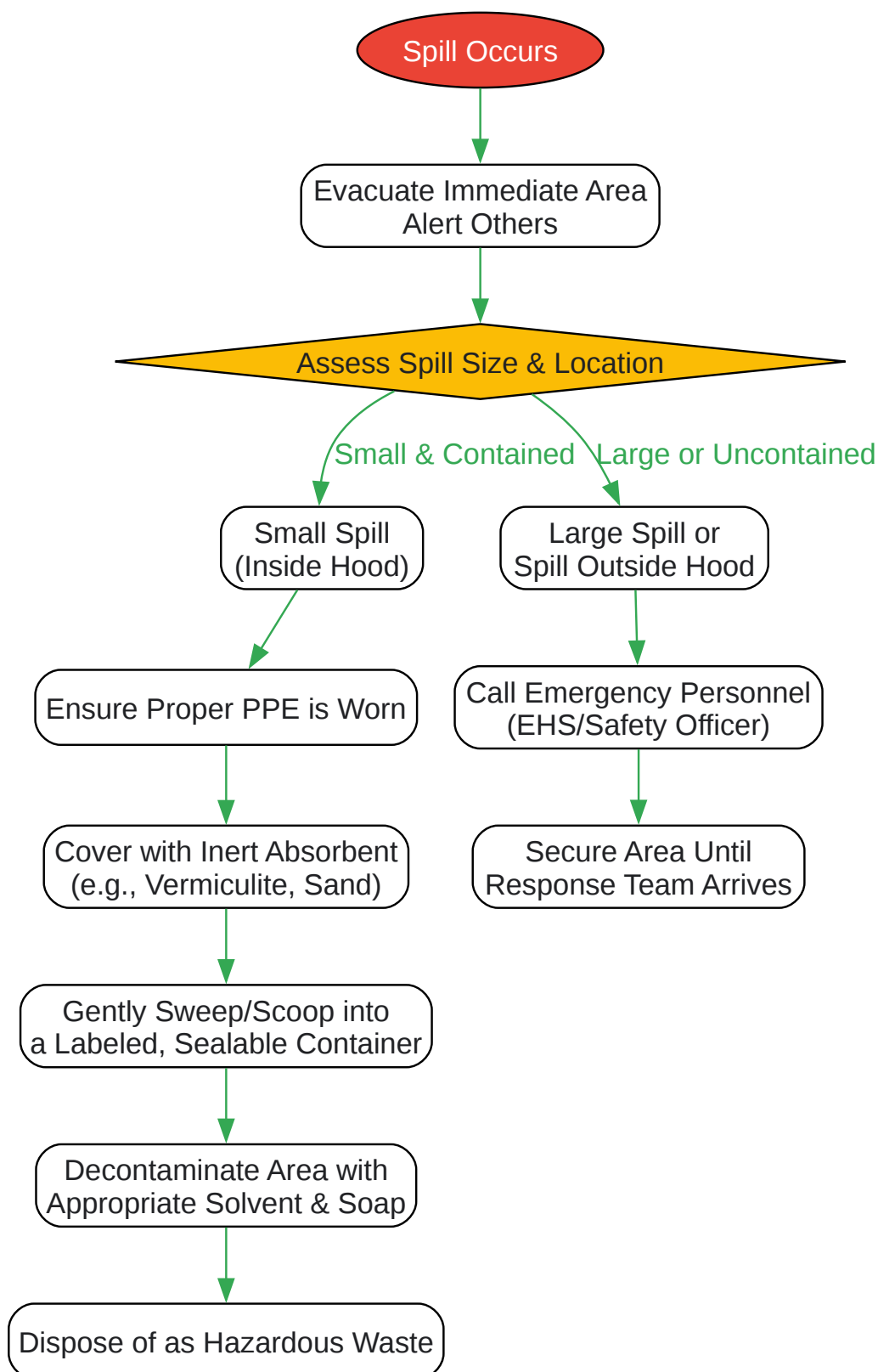
- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical attention.[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them one or two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[3]
- Specific Hazards: The material is combustible. Fire may produce irritating, corrosive, and/or toxic gases, including nitrogen oxides, carbon oxides, and hydrogen chloride.[3]
- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[3]

Accidental Release Measures (Spill Cleanup)

The following decision tree provides a logical flow for responding to a spill.



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Decision Tree for Chemical Spill Response.

Section 5: Toxicological and Ecotoxicological Considerations

- **Toxicological Profile:** The primary known toxicological effects are acute toxicity if swallowed and irritation to the skin, eyes, and respiratory tract.[3][4] Data regarding chronic exposure, carcinogenicity, mutagenicity, and reproductive toxicity are not available for this specific compound or its close analogs.[3] In the absence of data, it is prudent to treat the compound as potentially hazardous with prolonged exposure and minimize contact.
- **Ecotoxicological Profile:** While specific data is lacking, many halogenated aromatic compounds are toxic to aquatic life with long-lasting effects.[7] Therefore, it must be assumed that 2,5-dichloro-[1]thiazolo[5,4-b]pyridine is an environmental hazard. Every precaution must be taken to prevent its release into drains, soil, or waterways.

Section 6: Disposal Considerations

All waste containing this compound, including empty containers, contaminated wipes, and spill cleanup materials, must be treated as hazardous waste.

- **Procedure:** Collect waste in a clearly labeled, sealed container.
- **Regulations:** Dispose of the material through a licensed hazardous waste disposal company, in full compliance with all federal, state, and local regulations.[3] Do not dispose of it down the drain or in regular trash.

Conclusion

2,5-dichloro-[1]thiazolo[5,4-b]pyridine is a valuable research tool whose safe use is predicated on a thorough understanding of its potential hazards. By adopting the GHS classification derived from its closest structural analogs, researchers can implement appropriate engineering controls, wear the correct PPE, and follow established protocols for handling, storage, and emergency response. This proactive, evidence-based approach to safety ensures that the scientific potential of this compound can be explored while protecting the health and well-being of the professionals who handle it.

References

- Chemsrc. (n.d.). 2,5-Dichloro-thiazolo[5,4-b]pyridine | CAS#:857970-66-2. Retrieved February 15, 2026, from [\[Link\]](#)
- J.T. Baker. (2011). Pyridine Material Safety Data Sheet. Retrieved February 15, 2026, from [\[Link\]](#)
- PubChem. (n.d.). 2-Chloro-[1]thiazolo[5,4-b]pyridine. National Center for Biotechnology Information. Retrieved February 15, 2026, from [\[Link\]](#)
- Cohizon Life Sciences. (2025). 2,3-DICHLORO-5-(TRIFLUOROMETHYL)PYRIDINE Safety Data Sheet. Retrieved February 15, 2026, from [\[Link\]](#)
- GHS. (n.d.). Hazardous Chemical Information List. Safe Work Australia. Retrieved February 15, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (2014). A Framework to Guide Selection of Chemical Alternatives. In Appendix D, Overview of the GHS Classification Scheme in Hazard Classification. National Academies Press (US). Retrieved February 15, 2026, from [\[Link\]](#)
- University of Illinois. (n.d.). Chemical Hazard Classification (GHS). Division of Research Safety. Retrieved February 15, 2026, from [\[Link\]](#)
- Lelyukh, M. I., et al. (2020). Recent advances in the synthesis of thiazolo[4,5-b]pyridines. Part 2. Chemistry of Heterocyclic Compounds, 56(1), 1-13. Retrieved February 15, 2026, from [\[Link\]](#)
- Safe Work Australia. (n.d.). Classifying hazardous chemicals. Retrieved February 15, 2026, from [\[Link\]](#)
- PubChem. (n.d.). GHS Classification Summary (Rev.8, 2019). National Center for Biotechnology Information. Retrieved February 15, 2026, from [\[Link\]](#)
- Amat, M., et al. (2010). Synthesis of a tetrahydroimidazo[2',1':2,3]thiazolo[5,4-c]pyridine derivative with Met inhibitory activity. ARKIVOC, 2010(iii), 145-151. Retrieved February 15, 2026, from [\[Link\]](#)

- Request PDF. (2009). A Single-Step Preparation of Thiazolo[5,4-b]pyridine- and Thiazolo[5,4-c]pyridine Derivatives from Chloronitropyridines and Thioamides, or Thioureas. *Journal of Heterocyclic Chemistry*. Retrieved February 15, 2026, from [\[Link\]](#)
- Kim, Y., et al. (2020). Identification of Thiazolo[5,4-b]pyridine Derivatives as c-KIT Inhibitors for Overcoming Imatinib Resistance. *Molecules*, 25(22), 5469. Retrieved February 15, 2026, from [\[Link\]](#)

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Sources

- 1. 2,5-Dichloro-thiazolo[5,4-b]pyridine | CAS#:857970-66-2 | Chemsrsc [\[chemsrc.com\]](#)
- 2. Identification of Thiazolo[5,4-b]pyridine Derivatives as c-KIT Inhibitors for Overcoming Imatinib Resistance - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [fishersci.com](#) [\[fishersci.com\]](#)
- 4. 2-Chloro-[1,3]thiazolo[5,4-b]pyridine | C₆H₃ClN₂S | CID 13342803 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 5. [jubilantingrevia.com](#) [\[jubilantingrevia.com\]](#)
- 6. [fishersci.com](#) [\[fishersci.com\]](#)
- 7. [cohizon.com](#) [\[cohizon.com\]](#)
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